

Tyclopyrazoflor: A Technical Guide to Its Target Insect Pest Spectrum

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Compound of Interest

Compound Name: *Tyclopyrazoflor*

Cat. No.: *B611520*

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Introduction

Tyclopyrazoflor is a novel insecticide from the pyridinylpyrazole chemical class, developed by Corteva Agriscience (formerly Dow AgroSciences). It has demonstrated high efficacy against a range of sap-sucking insect pests, positioning it as a potentially valuable tool in integrated pest management (IPM) programs. This technical guide provides a comprehensive overview of the available data on the target insect pest spectrum of **Tyclopyrazoflor**, its proposed mode of action, and relevant experimental context.

Target Pest Spectrum

Tyclopyrazoflor exhibits a broad spectrum of activity against various economically important sap-sucking pests.^[1] Published data and patent analyses indicate that its primary targets are insects belonging to the order Hemiptera.

Quantitative Efficacy Data

While specific LC50 and field trial data from peer-reviewed publications are not extensively available in the public domain, the following table summarizes the reported target pests and the observed level of control.

Target Pest Order	Family	Species	Common Name	Efficacy Level
Hemiptera	Aleyrodidae	Bemisia tabaci	Sweet potato whitefly	High
Hemiptera	Aphididae	Myzus persicae	Green peach aphid	High
Hemiptera	Aphididae	Tobacco aphid	Tobacco aphid	High
Hemiptera	Cicadellidae	-	Leafhoppers	Reported
Hemiptera	Pseudococcidae	-	Mealybugs	Reported
Hemiptera	Thripidae	-	Thrips	Reported
Coleoptera	Curculionidae	Rhynchophorus ferrugineus	Red palm weevil	Reported

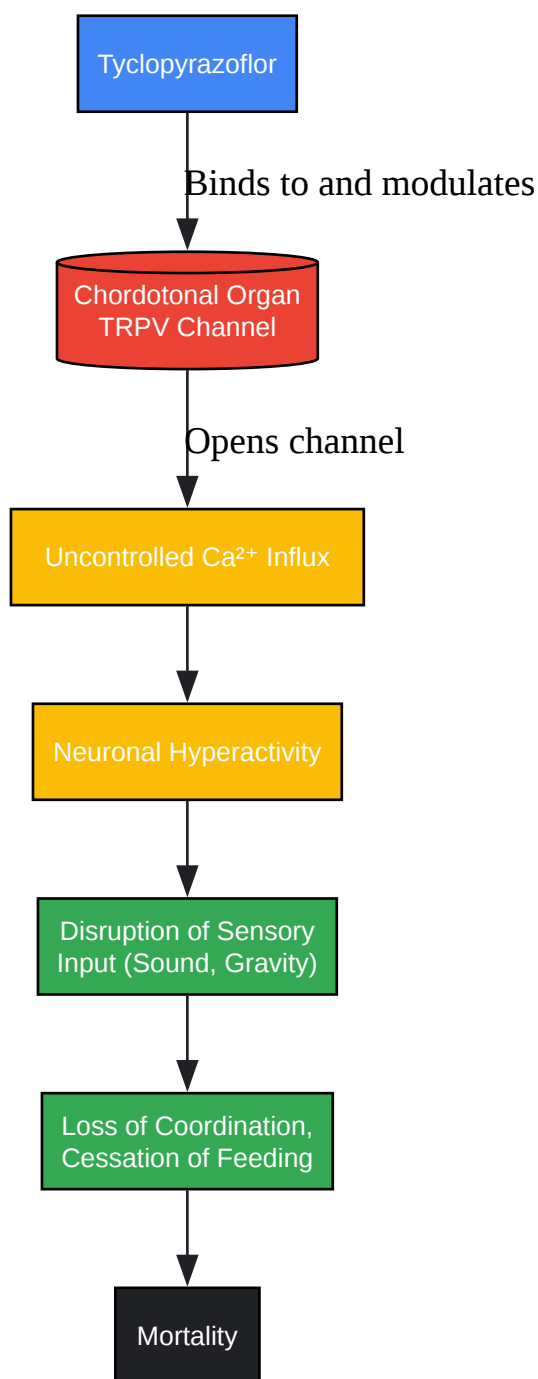
Note: "High" indicates that published sources report significant control. "Reported" indicates that the pest is mentioned as a target, but specific efficacy data is limited in the available literature. The lack of extensive, publicly available quantitative data is a current limitation in the detailed assessment of **Tyclopyrazoflor**'s efficacy across a wider range of pests.

Proposed Mode of Action and Signaling Pathways

The precise mode of action of **Tyclopyrazoflor** has not been definitively elucidated in publicly available literature. However, it is understood to interfere with the insect's nervous system, leading to behavioral disruption and mortality.^[1] One of the leading hypotheses is its interaction with chordotonal organ Transient Receptor Potential Vanilloid (TRPV) channels.^[2]

Hypothesized Signaling Pathway: Modulation of Chordotonal Organ TRPV Channels

Chordotonal organs are sensory structures in insects that detect sound, gravity, and movement. The proper functioning of these organs is critical for insect orientation and coordination. It is proposed that **Tyclopyrazoflor** may act as a modulator of TRPV channels within the neurons of these chordotonal organs.



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Caption: Hypothesized signaling pathway of **Tyclopyrazoflor** via modulation of chordotonal organ TRPV channels.

Experimental Protocols

Detailed experimental protocols for the bioassays used in the development and registration of **Tylopyrazoflor** are not publicly available. However, based on standard insecticide testing methodologies, the following outlines a general workflow for determining the target pest spectrum and efficacy.

General Experimental Workflow for Insecticide Efficacy Testing



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Caption: A generalized experimental workflow for determining the efficacy and target spectrum of a new insecticide.

Conclusion

Tylopyrazoflor is a promising new insecticide with a demonstrated high level of activity against a key spectrum of sap-sucking insect pests. Its novel mode of action, potentially targeting chordotonal organ TRPV channels, makes it a candidate for use in resistance management strategies. Further research and publication of detailed efficacy data and mode of action studies will be crucial for its optimal integration into global crop protection programs. The information presented in this guide is based on currently available public data and will be updated as more research becomes available.

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References

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